

An In-depth Technical Guide to Allantoin-¹³C₂,¹⁵N₄

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Compound of Interest

Compound Name: Allantoin-¹³C₂,¹⁵N₄

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allantoin-¹³C₂,¹⁵N₄ is the stable isotope-labeled form of Allantoin.[1] In this molecule, the two carbon atoms and four nitrogen atoms are substituted with their corresponding heavy isotopes, Carbon-13 (¹³C) and Nitrogen-15 (¹⁵N).[2][3] This labeling does not involve radioactivity and provides a distinct mass signature, making **Allantoin-¹³C₂,¹⁵N₄** an invaluable tool in advanced research.[4] Its primary applications are as an internal standard for precise quantification in mass spectrometry-based analyses and as a metabolic tracer to study biochemical pathways and metabolic flux.[1][5]

Allantoin itself, with the chemical formula C₄H₆N₄O₃, is a key metabolic intermediate in the purine catabolism pathway in most organisms, though not in humans.[6][7] It is formed from the oxidation of uric acid.[6] In humans, the presence of allantoin is primarily the result of non-enzymatic oxidation of uric acid by reactive oxygen species, making it a significant biomarker for oxidative stress.[8] Due to its moisturizing, soothing, and cell-proliferating properties, allantoin is widely used in cosmetic and pharmaceutical preparations for skin care.[9][10]

This guide provides a comprehensive overview of the physicochemical properties, synthesis, applications, and relevant biochemical pathways of **Allantoin-¹³C₂,¹⁵N₄** for professionals in research and development.

Physicochemical Properties

The incorporation of stable isotopes results in a predictable increase in the molar mass of **Allantoin-13C2,15N4** compared to its unlabeled counterpart, while other physical properties remain largely similar. Quantitative data for both compounds are summarized below for direct comparison.

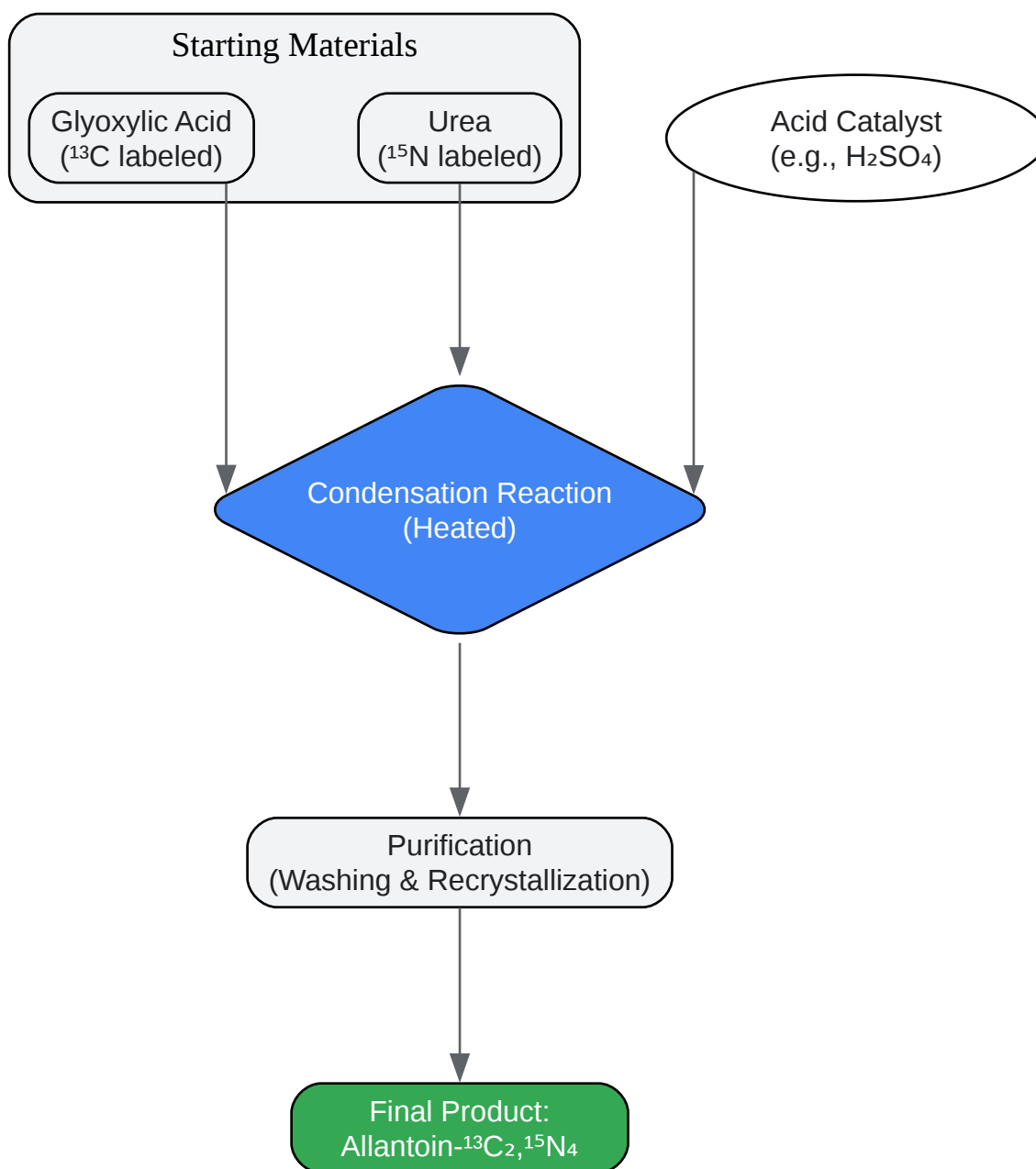
Property	Allantoin (Unlabeled)	Allantoin- 13C2,15N4 (Labeled)	Reference(s)
Molecular Formula	C ₄ H ₆ N ₄ O ₃	C ₂ ¹³ C ₂ H ₆ ¹⁵ N ₄ O ₃	[6],[3]
Molar Mass	158.12 g/mol	~164.07 g/mol	[7],[3]
CAS Number	97-59-6	1219402-51-3	[6],[3]
Appearance	Colorless crystalline powder	White to Off-White Solid	[6],[2]
Melting Point	~230 °C (decomposes)	224-226 °C (decomposes)	[6],[11]
Density	~1.45 g/cm ³	~1.7 g/cm ³	[6],[12]
Solubility	Water: 0.57 g/100 mL (25°C)	DMSO: Slightly (Heated)	[6],[2]
Alcohol, Pyridine, NaOH: Soluble	Methanol: Very Slightly	[6],[2]	
LogP	-2.2	-2.2	[7],[12]

Synthesis and Manufacturing

The synthesis of unlabeled allantoin typically involves the condensation reaction of glyoxylic acid and urea.[13][14] Various catalysts, including ion exchange resins or combinations of acids like sulfuric and potassium bisulfate, are employed to optimize the reaction yield.[13][14]

The manufacturing of **Allantoin-13C2,15N4** follows a similar chemical pathway but incorporates isotopically enriched starting materials. The key to the synthesis is the use of urea

in which all four nitrogen atoms are ^{15}N and/or glyoxylic acid in which the two carbon atoms are ^{13}C . This ensures the precise incorporation of the heavy isotopes into the final allantoin structure.[2]



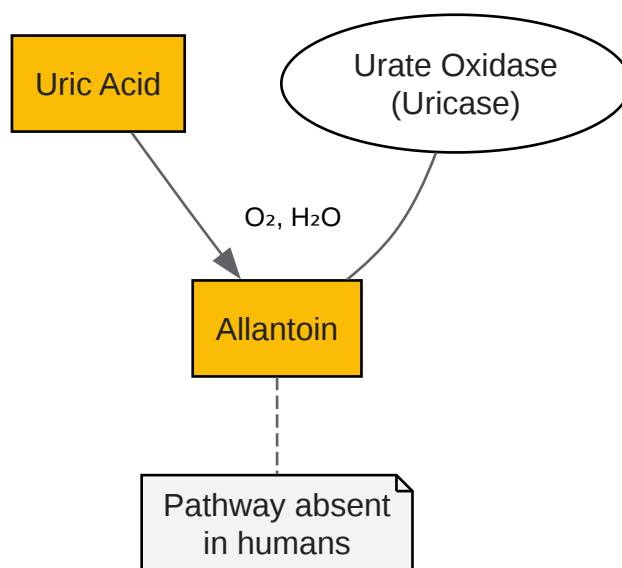
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Caption: General workflow for the synthesis of **Allantoin- $^{13}\text{C}_2,^{15}\text{N}_4$** .

Biochemical Pathways

Purine Catabolism

In most mammals, plants, and bacteria, allantoin is a central intermediate in the degradation of purines.[6] Uric acid, the end product of purine metabolism in humans, is converted to allantoin by the enzyme urate oxidase (uricase).[6] Humans and other higher apes lack a functional uricase gene, so this conversion does not occur enzymatically.[8]

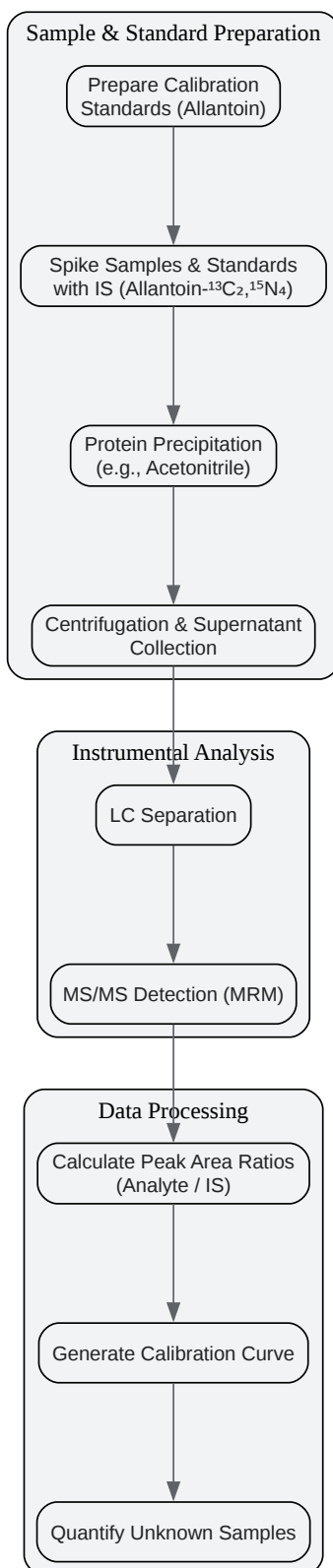
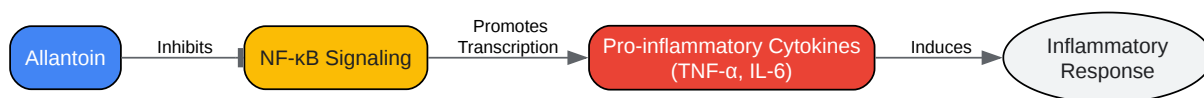


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Caption: Enzymatic conversion of uric acid to allantoin.

Anti-Inflammatory Signaling

Studies have indicated that allantoin exhibits anti-inflammatory properties by modulating key signaling pathways.[9] It is believed to inhibit the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[9] This inhibition leads to the downregulation of pro-inflammatory cytokines, such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6), thereby reducing the inflammatory response.[9]



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